

An In-depth Technical Guide to the Health and Safety of Isobutyl Mercaptan

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Compound of Interest

Compound Name: 2-Methyl-1-propanethiol

Cat. No.: B166225

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the health and safety data for isobutyl mercaptan (also known as **2-methyl-1-propanethiol**). It is intended for researchers, scientists, and drug development professionals who may handle this compound. This document consolidates available toxicological and flammability data, outlines standardized experimental protocols for safety assessment, and visualizes key concepts through diagrams. While specific quantitative toxicity data for isobutyl mercaptan is limited in some areas, this guide supplements available information with data from related butyl mercaptan isomers to provide a more complete risk assessment profile.

Chemical and Physical Properties

Isobutyl mercaptan is a colorless to pale yellow liquid with a strong, pungent odor.^[1] Its physical and chemical properties are crucial for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Source(s)
Chemical Formula	C4H10S	[1]
Molecular Weight	90.19 g/mol	[2]
CAS Number	513-44-0	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Strong, pungent, skunk-like	[1][3]
Boiling Point	87-89 °C (189-192 °F)	[2]
Melting Point	-145 °C (-229 °F)	
Flash Point	-9.44 °C (15 °F) (Closed Cup)	[4]
Density	0.831 g/cm ³ at 25 °C (77 °F)	[2]
Vapor Density	3.1 (Air = 1)	[1]
Vapor Pressure	124 mmHg at 37.8 °C	[3]
Solubility	Slightly soluble in water; soluble in alcohol and ether.	[3]

Toxicological Data

Isobutyl mercaptan is classified as an irritant and is harmful if it comes into contact with the eyes, respiratory system, or skin.[4] Inhalation may cause respiratory irritation.[2]

Acute Toxicity

Quantitative data on the acute toxicity of isobutyl mercaptan is not fully available. The following table summarizes the known values and provides data for related compounds for comparison.

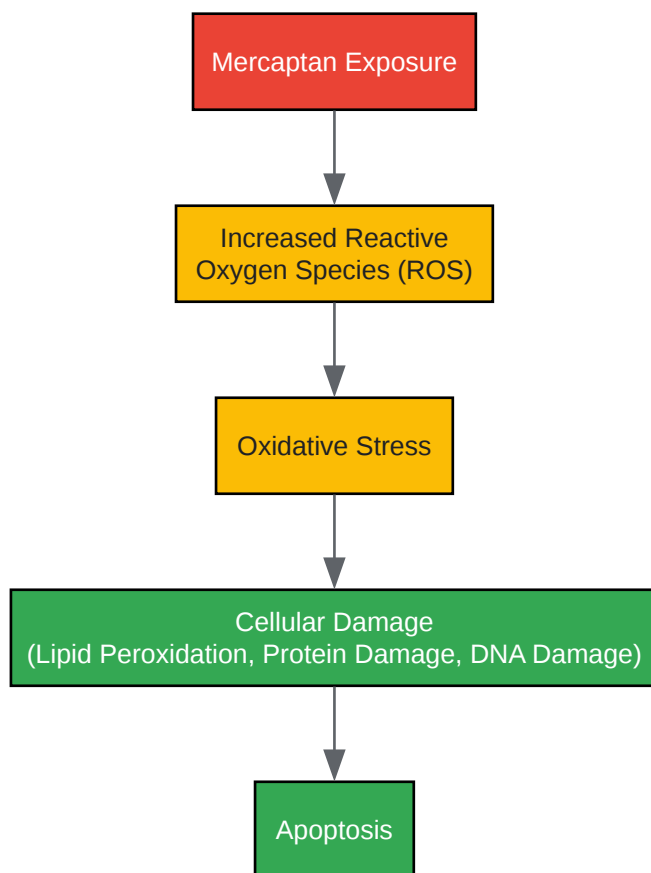
Endpoint	Species	Route	Value	Source(s)
LD50 (Isobutyl Mercaptan)	Rat	Oral	7168 mg/kg	[4]
LD50 (n-Butyl Mercaptan)	Rat	Oral	1500 mg/kg	[5]
LD50 (n-Butyl Mercaptan)	Rabbit	Dermal	>2000 mg/kg	[6]
LC50 (n-Butyl Mercaptan)	Rat	Inhalation (4h)	4020 ppm	[5][7][8]
LC50 (tert-Butyl Mercaptan)	Rat	Inhalation (4h)	22,200 ppm	[9]
LD50 (tert-Butyl Mercaptan)	Rabbit	Dermal	>2000 mg/kg	[10]

Note: LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. LC50 (Lethal Concentration, 50%) is the concentration of a chemical in the air that kills 50% of the test animals during the observation period.

Mechanism of Toxicity

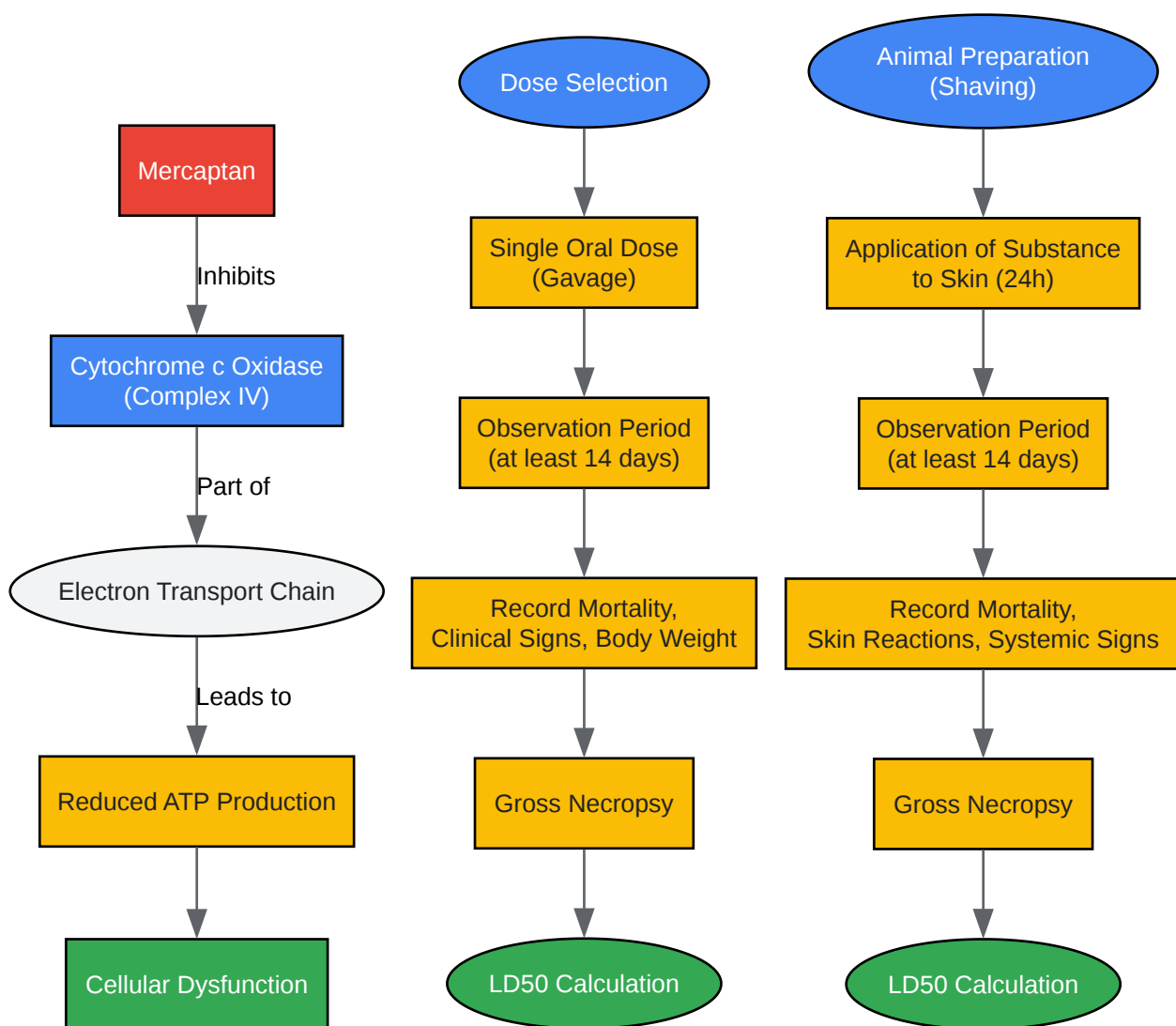
The toxicity of mercaptans is primarily attributed to two main cellular mechanisms: the inhibition of mitochondrial respiration and the induction of oxidative stress.[11]

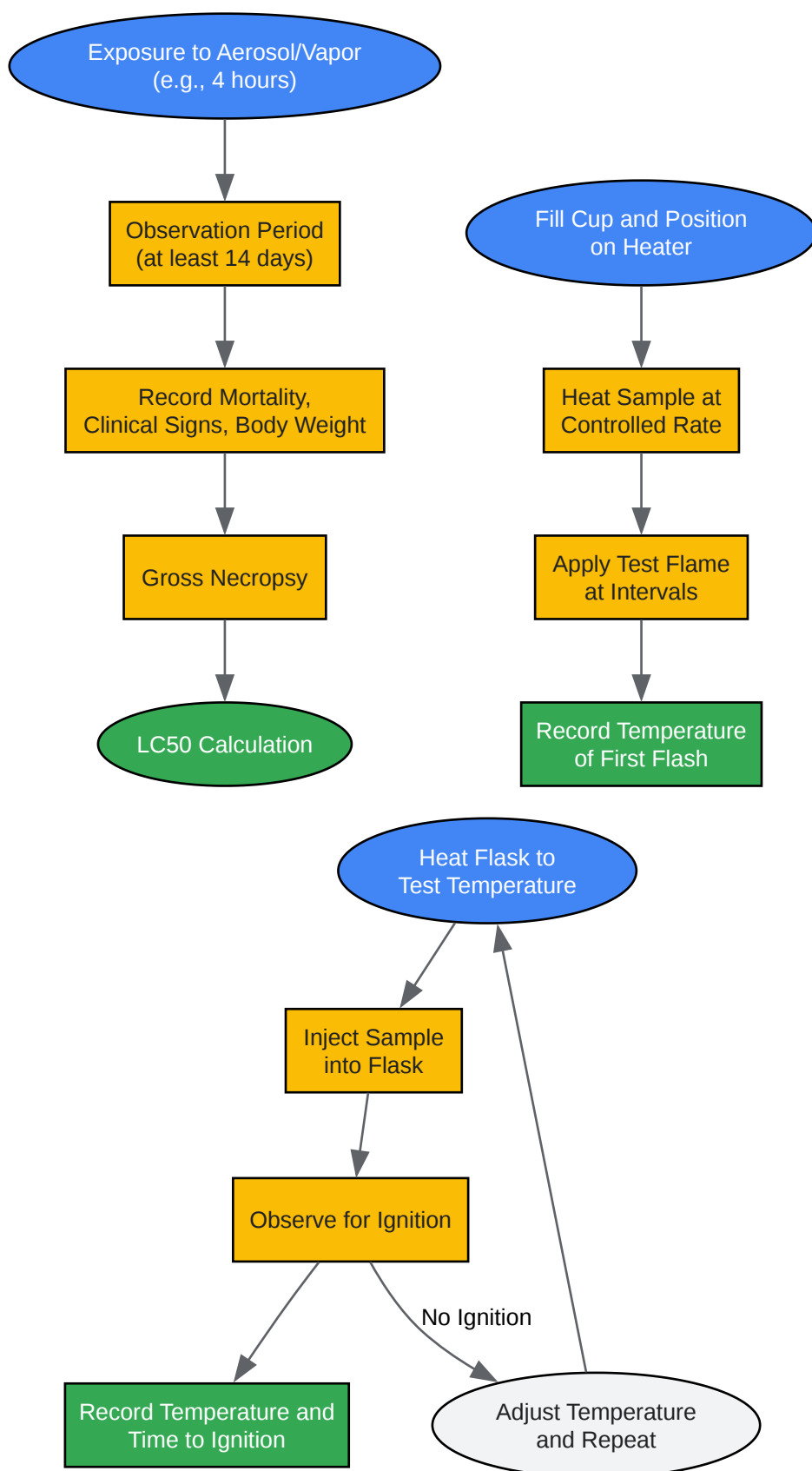
- **Inhibition of Cytochrome c Oxidase:** Mercaptans can inhibit cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[11] This inhibition disrupts cellular respiration, leading to a decrease in ATP production and cellular dysfunction.
- **Induction of Oxidative Stress:** Exposure to mercaptans can lead to the overproduction of reactive oxygen species (ROS), resulting in oxidative stress.[12] This can cause damage to cellular components such as lipids, proteins, and DNA.



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Figure 1: Simplified signaling pathway of mercaptan-induced oxidative stress.





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